

Commercial availability and suppliers of Phenoxy-d5-acetic acid

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Compound of Interest

Compound Name: *Phenoxy-d5-acetic Acid*

Cat. No.: *B027105*

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Phenoxy-d5-acetic Acid: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of the commercial availability, synthesis, and analytical applications of **Phenoxy-d5-acetic acid**. This deuterated internal standard is a crucial tool in quantitative mass spectrometry-based studies, offering enhanced accuracy and reliability in the analysis of its non-labeled counterpart, phenoxyacetic acid, and related compounds.

Commercial Availability and Suppliers

Phenoxy-d5-acetic acid is commercially available from a number of specialized chemical suppliers. These companies offer the compound in various quantities and purities, often accompanied by a Certificate of Analysis. Researchers should always consult the supplier's documentation for detailed specifications.

Supplier	Product Code(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Notes
Clearsynth	CS-T-60358	154492-74-7	C ₈ H ₃ D ₅ O ₃	157.18	99.77% by HPLC[1]	Labeled compound for reaction mechanism studies.
LGC Standards	CDN-D-6655	154492-74-7	C ₈ ² H ₅ H ₃ O ₃	157.0787	Not specified	Available in various pack sizes.
HPC Standards Inc.	682889	154492-74-7	C ₈ H ₃ D ₅ O ₃	157.18	Not specified	Safety Data Sheet available. [2]
Toronto Research Chemicals (via Fisher Scientific)	Not specified	154492-74-7	Not specified	Not specified	Not specified	Available in 50mg quantities.
ChemNet	Not specified	154492-74-7	C ₈ H ₃ D ₅ O ₃	157.1781	Not specified	Lists Toronto Research Chemicals as a supplier.

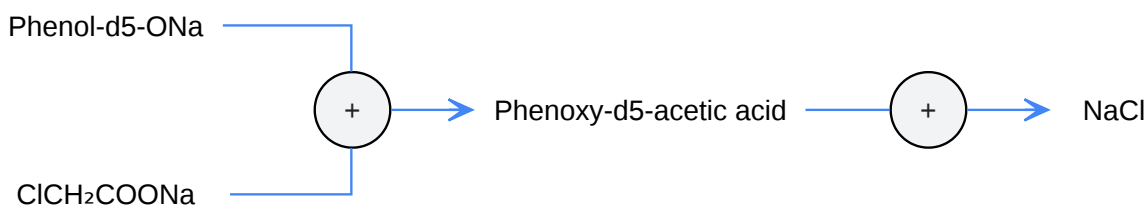
Physicochemical Properties

Property	Value
IUPAC Name	2-(2,3,4,5,6-pentadeuteriophenoxy)acetic acid[1]
CAS Number	154492-74-7
Molecular Formula	C ₈ H ₃ D ₅ O ₃
Molecular Weight	157.18 g/mol [1]
Appearance	White crystalline powder (based on unlabeled compound)
Storage	Store at 2-8°C for long-term storage.[1]

Synthesis Protocol: Williamson Ether Synthesis

The synthesis of **Phenoxy-d5-acetic acid** is typically achieved through a Williamson ether synthesis. This method involves the reaction of a deuterated phenoxide with a haloacetic acid salt. While a specific, peer-reviewed protocol for the deuterated compound is not readily available in the public domain, the following general procedure for the synthesis of phenoxyacetic acid can be adapted.[3][4][5] The key modification would be the substitution of phenol with phenol-d6.

Reaction:



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Caption: Williamson Ether Synthesis of **Phenoxy-d5-acetic acid**.

Materials:

- Phenol-d6
- Sodium hydroxide (NaOH)
- Chloroacetic acid (ClCH₂COOH)
- Hydrochloric acid (HCl)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Deionized water

Procedure:

- Formation of Sodium Phenoxide-d5: In a suitable reaction vessel, dissolve phenol-d6 in an aqueous solution of sodium hydroxide to form sodium phenoxide-d5.
- Reaction with Chloroacetate: Prepare a solution of sodium chloroacetate by neutralizing chloroacetic acid with sodium hydroxide. Add the sodium chloroacetate solution to the sodium phenoxide-d5 solution.
- Reflux: Heat the reaction mixture to reflux for several hours to drive the reaction to completion.^[5]
- Work-up:
 - Cool the reaction mixture and acidify with hydrochloric acid to precipitate the crude **Phenoxy-d5-acetic acid**.
 - Extract the product into diethyl ether.
 - Wash the ether layer with water and then with a saturated sodium bicarbonate solution to extract the acidic product into the aqueous layer as its sodium salt.
 - Separate the aqueous layer and re-acidify with hydrochloric acid to precipitate the purified **Phenoxy-d5-acetic acid**.

- Purification: The precipitated product can be further purified by recrystallization from hot water or another suitable solvent.
- Drying: Dry the purified crystals under vacuum.

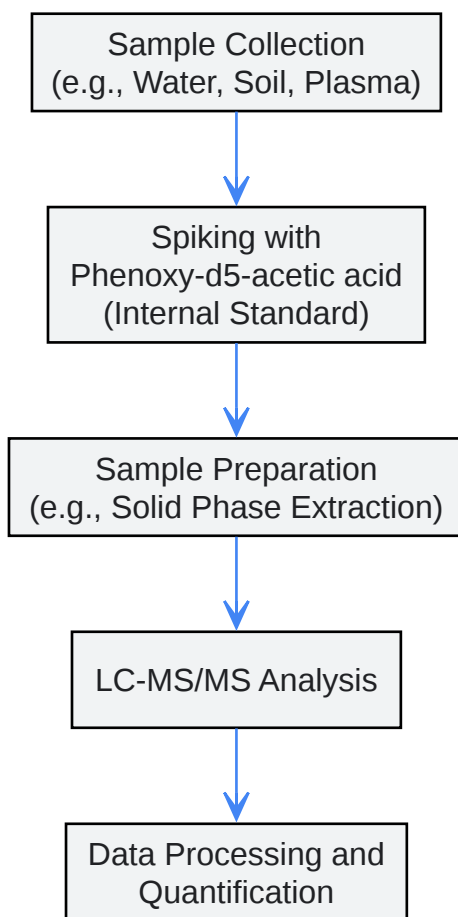
Analytical Applications and Experimental Protocols

The primary application of **Phenoxy-d5-acetic acid** is as an internal standard in analytical chemistry, particularly for quantification using mass spectrometry. Its chemical and physical properties are nearly identical to its non-deuterated analog, but its increased mass allows it to be distinguished in a mass spectrometer. This makes it an ideal tool to correct for variations in sample preparation and instrument response.

Application as an Internal Standard in LC-MS/MS

Phenoxy-d5-acetic acid is used to improve the accuracy of quantitative methods for detecting phenoxyacetic acid and related compounds, such as herbicides, in various matrices like environmental samples and biological fluids.

General Experimental Workflow:



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Caption: Typical workflow for using **Phenoxy-d5-acetic acid** as an internal standard.

Sample Preparation (General Protocol for Water Samples):

- Spiking: To a known volume of the water sample, add a precise amount of a standard solution of **Phenoxy-d5-acetic acid**.
- Acidification: Acidify the sample to a pH of approximately 2-3 with a suitable acid (e.g., formic acid) to ensure the analyte is in its protonated form.
- Solid Phase Extraction (SPE):
 - Condition an appropriate SPE cartridge (e.g., a polymeric reversed-phase sorbent) with methanol and then with acidified water.

- Load the acidified sample onto the SPE cartridge.
- Wash the cartridge with a weak organic solvent to remove interferences.
- Elute the analyte and the internal standard with a stronger organic solvent (e.g., methanol or acetonitrile).
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a suitable solvent for LC-MS/MS analysis (e.g., a mixture of mobile phase A and B).

LC-MS/MS Conditions (Illustrative):

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase A: Water with a small amount of acid (e.g., 0.1% formic acid).
 - Mobile Phase B: Acetonitrile or methanol with a small amount of acid.
 - Gradient: A gradient elution is typically employed, starting with a high percentage of mobile phase A and gradually increasing the percentage of mobile phase B to elute the analytes.
- Mass Spectrometry (MS):
 - Ionization: Electrospray ionization (ESI) in negative ion mode is commonly used for phenoxyacetic acids.
 - Detection: Multiple Reaction Monitoring (MRM) is used for selective and sensitive detection. This involves monitoring a specific precursor ion to product ion transition for both the analyte (phenoxyacetic acid) and the internal standard (**Phenoxy-d5-acetic acid**).

Safety Information

Phenoxy-d5-acetic acid should be handled in a laboratory setting with appropriate personal protective equipment. Based on the Safety Data Sheet for D5-Phenoxy acetic acid from HPC

Standards GmbH, the compound may cause skin and serious eye irritation and may cause an allergic skin reaction.[2] It is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier for detailed hazard information and handling precautions.

Disclaimer: This technical guide is intended for informational purposes only and should not be considered a substitute for professional laboratory guidance and safety protocols. Always refer to the supplier's documentation and established laboratory safety procedures when handling chemical substances.

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